

An In-depth Technical Guide to the Physicochemical Properties of Barium Disalicylate

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Compound of Interest

Compound Name: *Barium disalicylate*

Cat. No.: *B15175252*

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Introduction

Barium disalicylate is an inorganic salt with the chemical formula $C_{14}H_{10}BaO_6$ ^{[1][2]}. It is the barium salt of salicylic acid. While specific research on **barium disalicylate** is limited, this guide provides a comprehensive overview of its known physicochemical properties, along with inferred characteristics based on the general properties of barium compounds and salicylates. This document is intended to serve as a foundational resource for researchers and professionals in drug development and materials science.

Physicochemical Properties

Quantitative data on the experimental physicochemical properties of **Barium disalicylate** is not readily available in the public domain. The following table summarizes the known and calculated properties.

Property	Value	Source
Molecular Formula	C14H10BaO6	[1][2]
Molecular Weight	411.5526 g/mol	[1][2]
CAS Number	18590-33-5	Inferred from common chemical database structures
Appearance	White to off-white solid (presumed)	General property of salicylate salts
Melting Point	Data not available	[3]
Boiling Point	Data not available	
Solubility in Water	Expected to be sparingly soluble to soluble	
Solubility in Organic Solvents	Data not available	
pKa	Data not available	

Synthesis

While a specific, validated experimental protocol for the synthesis of **Barium disalicylate** is not available in the reviewed literature, a plausible method can be derived from the general synthesis of metal salicylates. The following is a hypothetical protocol.

Hypothetical Experimental Protocol: Synthesis of Barium Disalicylate

Objective: To synthesize **Barium disalicylate** from salicylic acid and a soluble barium salt.

Materials:

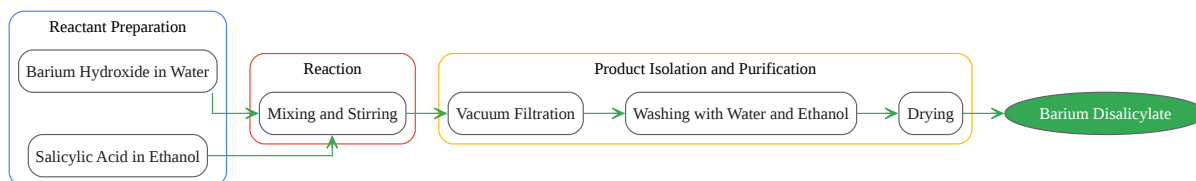
- Salicylic acid (C7H6O3)
- Barium hydroxide octahydrate (Ba(OH)2·8H2O)
- Deionized water

- Ethanol
- Buchner funnel and flask
- Filter paper
- Beakers and magnetic stirrer
- Drying oven

Procedure:

- **Dissolution of Salicylic Acid:** Dissolve a stoichiometric amount of salicylic acid in ethanol in a beaker with gentle heating and stirring.
- **Preparation of Barium Hydroxide Solution:** In a separate beaker, dissolve a corresponding stoichiometric amount of barium hydroxide octahydrate in deionized water.
- **Reaction:** Slowly add the barium hydroxide solution to the salicylic acid solution with continuous stirring. A precipitate of **Barium disalicylate** is expected to form. The reaction is as follows: $2 \text{C}_7\text{H}_6\text{O}_3 + \text{Ba}(\text{OH})_2 \rightarrow \text{C}_{14}\text{H}_{10}\text{BaO}_6 + 2 \text{H}_2\text{O}$
- **Precipitation and Digestion:** Continue stirring the mixture for a period to ensure complete reaction and to allow the precipitate to digest, which can improve its filterability.
- **Isolation:** Isolate the precipitate by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the collected solid with deionized water to remove any unreacted starting materials and soluble byproducts, followed by a wash with ethanol to aid in drying.
- **Drying:** Dry the purified **Barium disalicylate** in a drying oven at a controlled temperature to remove residual solvent.

Synthesis Workflow Diagram



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Caption: A hypothetical workflow for the synthesis of **Barium disalicylate**.

Analytical Methods

Specific analytical methods for the characterization of **Barium disalicylate** are not detailed in the literature. However, standard analytical techniques can be employed to confirm its identity and purity.

Hypothetical Experimental Protocol: Analysis of Barium Disalicylate

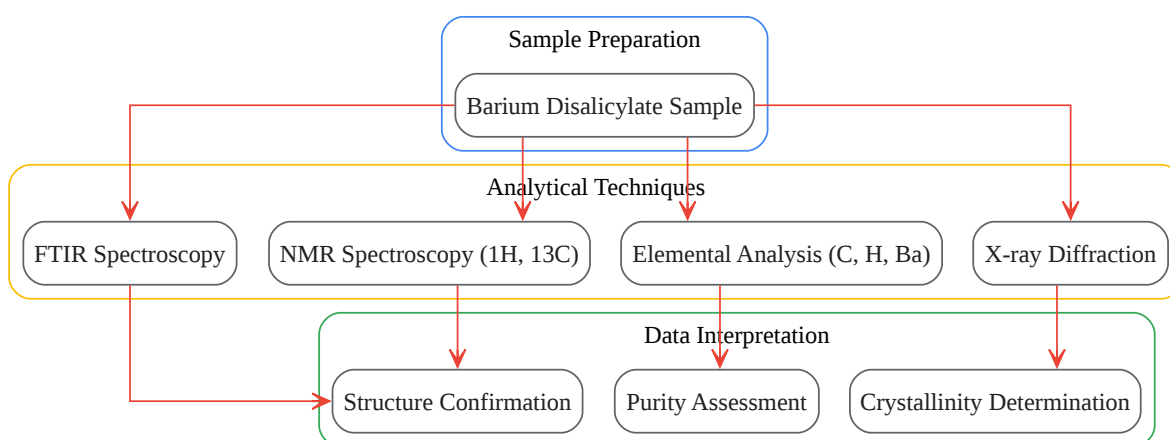
Objective: To characterize the synthesized **Barium disalicylate** and determine its purity.

Methods:

- Fourier-Transform Infrared (FTIR) Spectroscopy:
 - Purpose: To identify the functional groups present in the molecule.
 - Procedure: Obtain the FTIR spectrum of the dried **Barium disalicylate** sample. Characteristic peaks for the carboxylate group (COO⁻), aromatic C-H bonds, and the C=C bonds of the benzene ring are expected. The absence of a broad O-H peak from the carboxylic acid of salicylic acid would indicate salt formation.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Purpose: To elucidate the chemical structure.
- Procedure: Dissolve the sample in a suitable deuterated solvent and acquire ^1H and ^{13}C NMR spectra. The spectra should be consistent with the structure of the salicylate anion.
- Elemental Analysis:
 - Purpose: To determine the elemental composition (C, H, Ba).
 - Procedure: Submit the sample for elemental analysis to determine the weight percentages of carbon, hydrogen, and barium. The results should correspond to the calculated values for $\text{C}_{14}\text{H}_{10}\text{BaO}_6$.
- X-ray Diffraction (XRD):
 - Purpose: To determine the crystalline structure.
 - Procedure: Analyze the powdered sample using an X-ray diffractometer to obtain the diffraction pattern, which can be used to identify the crystal lattice parameters.

Analytical Workflow Diagram



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Caption: A hypothetical workflow for the analysis of **Barium disalicylate**.

Biological Activity and Signaling Pathways

There is currently no specific information available in the scientific literature regarding the biological activity or associated signaling pathways of **Barium disalicylate**. The toxicological properties are expected to be primarily related to the bioavailability of the barium ion (Ba^{2+}).

Safety and Toxicology

The safety and toxicological profile of **Barium disalicylate** is not well-documented. However, based on the known toxicology of soluble barium compounds, it should be handled with care. Soluble barium salts are known to be toxic, with the primary mechanism of toxicity being the blockade of potassium channels, leading to hypokalemia[3][4]. This can result in adverse effects on the cardiovascular, nervous, and muscular systems[4][5].

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a well-ventilated area or a fume hood to avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Conclusion

Barium disalicylate is a compound for which detailed experimental data is largely unavailable. This guide has consolidated the known information and provided hypothetical, yet scientifically grounded, protocols for its synthesis and analysis. Further experimental investigation is required to fully characterize its physicochemical properties, biological activity, and toxicological profile. The information and workflows presented here offer a starting point for researchers interested in exploring this compound.

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References

- 1. Barium disalicylate | C₁₄H₁₀BaO₆ | CID 54681544 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. barium salicylate [chemicalbook.com]
- 3. atsdr.cdc.gov [atsdr.cdc.gov]
- 4. HEALTH EFFECTS - Toxicological Profile for Barium and Barium Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. wikem.org [wikem.org]
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